

Application Notes and Protocols for Enzymatic Resolution in Prelog-Djerassi Lactone Synthesis

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Compound of Interest

Compound Name: *Prelog-Djerassi lactone*

CAS No.: 69056-12-8

Cat. No.: B12778666

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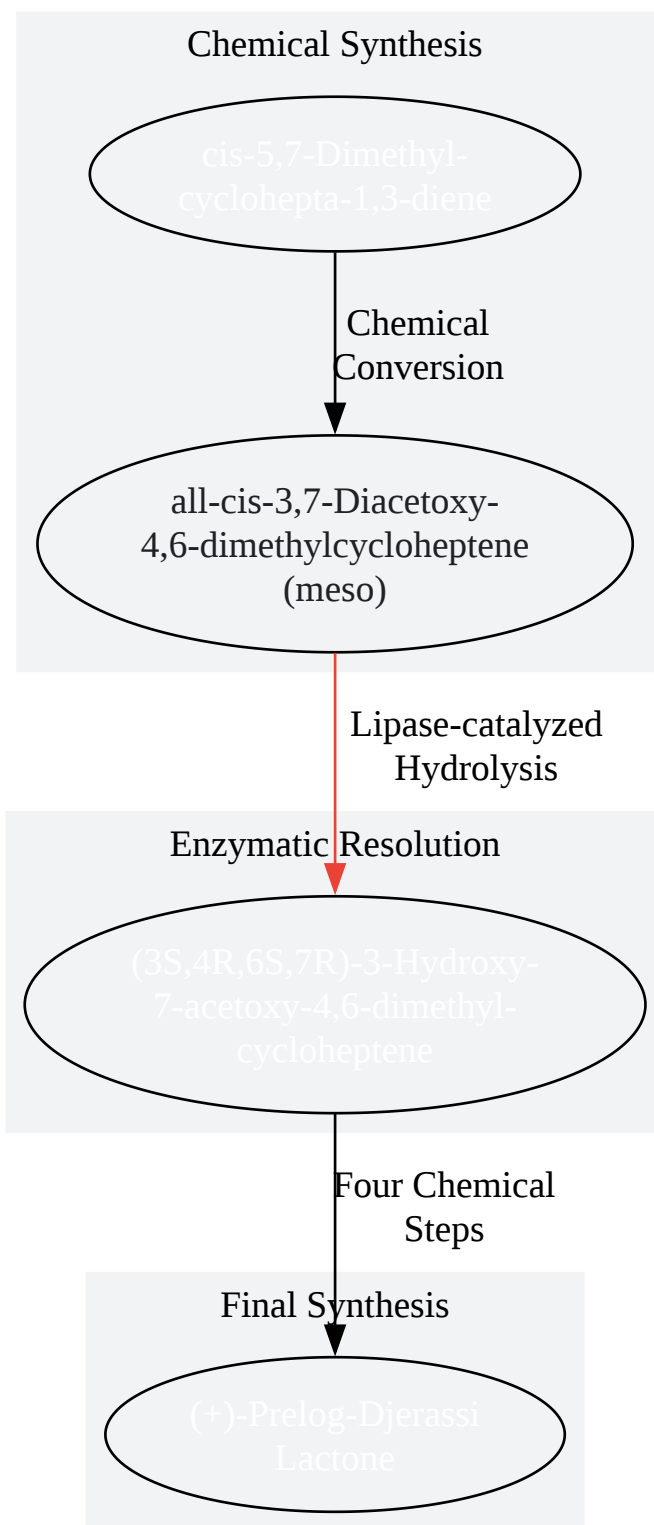
These application notes provide a detailed overview and experimental protocols for the chemoenzymatic synthesis of the (+)-**Prelog-Djerassi lactone**, a key chiral building block in the synthesis of various macrolide antibiotics. The central focus of this document is the application of enzymatic kinetic resolution to establish the key stereochemistry of a precursor, offering a highly selective and efficient method for obtaining the desired enantiomer.

Introduction

The **Prelog-Djerassi lactone** is a vital intermediate in the total synthesis of numerous biologically active natural products. Its stereochemically dense structure presents a significant synthetic challenge. Chemoenzymatic strategies, which combine the versatility of chemical synthesis with the high selectivity of biocatalysis, offer an elegant solution to this challenge. This document details a chemoenzymatic approach wherein a meso-diacetate precursor is desymmetrized through a highly selective enzymatic hydrolysis, a critical step that defines the stereochemistry of the final product.

Overall Synthetic Strategy

The synthesis commences with the conversion of cis-5,7-dimethylcyclohepta-1,3-diene to all-cis-3,7-diacetoxy-4,6-dimethylcycloheptene. This meso-diacetate then undergoes a crucial enzymatic kinetic resolution. A lipase-catalyzed hydrolysis selectively removes one of the acetate groups, yielding an optically active hydroxy acetate. This chiral intermediate is then further transformed through a series of chemical steps to afford the target (+)-**Prelog-Djerassi lactone** with high optical purity.



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Key Experimental Data

The following table summarizes the quantitative data for the key enzymatic resolution step in the synthesis of the (+)-**Prelog-Djerassi lactone**. This data is based on the work of Pearson and Lai, who first reported this chemoenzymatic approach.

Substrate	Enzyme	Product	Yield (%)	Enantiomeric Excess (e.e.) (%)
all-cis-3,7-Diacetoxy-4,6-dimethylcycloheptene	Lipase	(3S,4R,6S,7R)-3-Hydroxy-7-acetoxy-4,6-dimethylcycloheptene	-	>98

Note: The original communication reports a high optical purity for the final **Prelog-Djerassi lactone**, implying a very high enantiomeric excess for the intermediate hydroxy acetate. The exact yield for the enzymatic step was not explicitly detailed in the initial communication.

Detailed Experimental Protocols

The following protocols are based on established methodologies for enzymatic resolutions and the specific details provided in the synthesis of the **Prelog-Djerassi lactone**.

Protocol 1: Synthesis of all-cis-3,7-Diacetoxy-4,6-dimethylcycloheptene*

This protocol describes the chemical synthesis of the meso-diacetate substrate required for the enzymatic resolution.

Materials:

- cis-5,7-Dimethylcyclohepta-1,3-diene
- Appropriate oxidizing agent (e.g., osmium tetroxide followed by lead tetraacetate or other dihydroxylation/acetoxylation reagents)
- Anhydrous organic solvents (e.g., dichloromethane, pyridine)

- Acetic anhydride
- Standard laboratory glassware and purification equipment (chromatography column, rotary evaporator)

Procedure:

- Dissolve cis-5,7-dimethylcyclohepta-1,3-diene in a suitable anhydrous solvent under an inert atmosphere.
- Perform a dihydroxylation of the double bonds. This can be achieved through various methods, such as treatment with a catalytic amount of osmium tetroxide and a co-oxidant (e.g., N-methylmorpholine N-oxide), followed by reductive workup.
- Following the dihydroxylation, the resulting diol is acetylated. Add acetic anhydride and a suitable base (e.g., pyridine or triethylamine) to the reaction mixture.
- Stir the reaction at room temperature until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with water and extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the organic layer sequentially with dilute acid (e.g., 1 M HCl), saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain pure all-cis-3,7-diacetoxy-4,6-dimethylcycloheptene.

Protocol 2: Enzymatic Resolution of all-cis-3,7-Diacetoxy-4,6-dimethylcycloheptene*

This protocol details the key enzymatic hydrolysis step to produce the chiral hydroxy acetate.

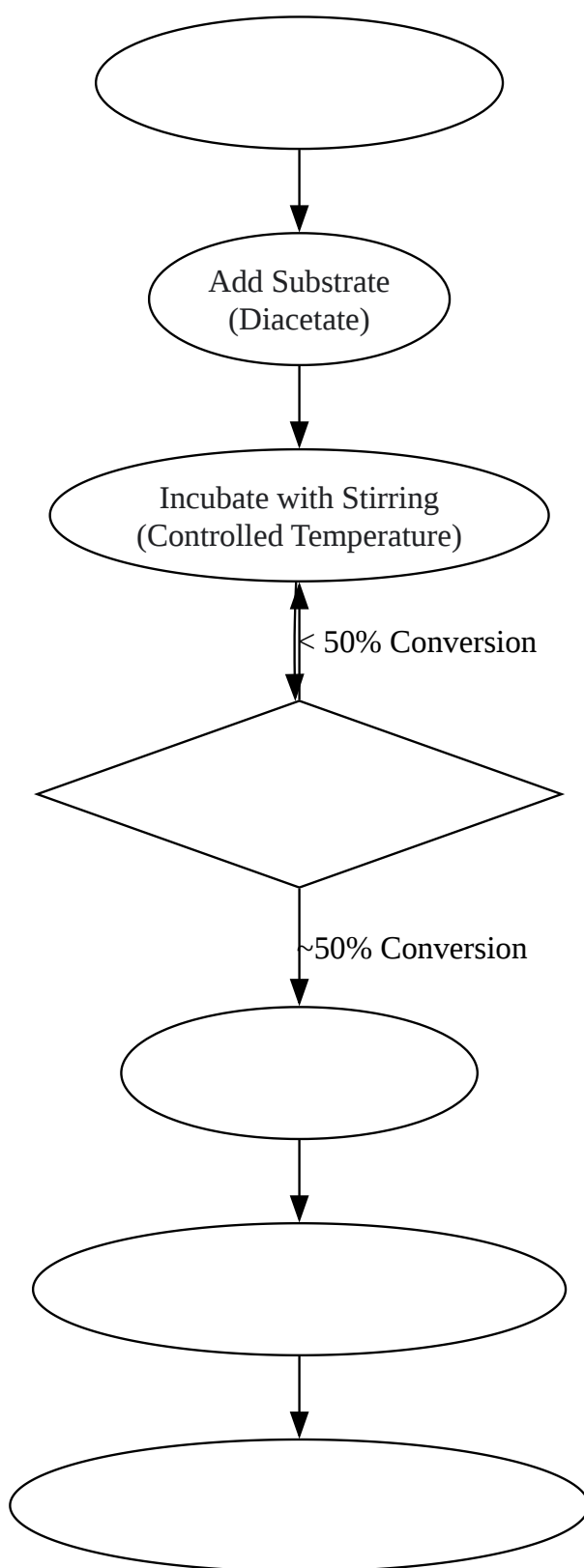
Materials:

- all-cis-3,7-Diacetoxy-4,6-dimethylcycloheptene
- Lipase (e.g., from *Candida* sp. or *Pseudomonas* sp. - screening may be necessary to find the optimal lipase)
- Phosphate buffer solution (e.g., 0.1 M, pH 7.0)
- Organic co-solvent (optional, e.g., tetrahydrofuran, acetone)
- Standard laboratory glassware for enzymatic reactions (pH meter, temperature-controlled shaker/stirrer)
- Extraction solvents (e.g., ethyl acetate)
- Chiral High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for enantiomeric excess determination.

Procedure:

- Prepare a phosphate buffer solution (pH 7.0) and bring it to the desired reaction temperature (typically room temperature or 30-37 °C).
- Disperse the lipase in the buffer solution. The amount of lipase will depend on its activity and should be optimized.
- Dissolve the all-cis-3,7-diacetoxy-4,6-dimethylcycloheptene in a minimal amount of a water-miscible organic co-solvent if necessary to aid solubility, and add it to the enzyme solution.
- Stir the reaction mixture gently at a constant temperature.
- Monitor the progress of the reaction by TLC or by taking aliquots and analyzing them by GC or HPLC. The reaction should be stopped at approximately 50% conversion to obtain both the product and the remaining starting material in high enantiomeric excess.
- Once the desired conversion is reached, stop the reaction by filtering off the enzyme.

- Extract the aqueous mixture with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic extracts with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Separate the resulting hydroxy acetate from the unreacted diacetate by column chromatography.
- Determine the enantiomeric excess of the hydroxy acetate and the remaining diacetate using a suitable chiral HPLC or GC method.



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Subsequent Steps to (+)-Prelog-Djerassi Lactone

The optically active (3S,4R,6S,7R)-3-hydroxy-7-acetoxy-4,6-dimethylcycloheptene is then converted to the (+)-**Prelog-Djerassi lactone** through a four-step chemical sequence. This typically involves:

- Protection of the free hydroxyl group.
- Oxidative cleavage of the cycloheptene ring to form a dicarboxylic acid derivative.
- Deprotection of the hydroxyl group.
- Lactonization to form the final (+)-**Prelog-Djerassi lactone**.

The specific reagents and conditions for these steps can be found in the original literature by Pearson and Lai.

Conclusion

The chemoenzymatic synthesis of the (+)-**Prelog-Djerassi lactone**, featuring a key lipase-catalyzed kinetic resolution, represents a powerful strategy for the efficient and highly selective production of this important chiral building block. The protocols and data presented in these application notes provide a solid foundation for researchers in organic synthesis and drug development to implement this methodology in their work. The high enantioselectivity of the enzymatic step underscores the value of biocatalysis in modern synthetic chemistry.

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